

Me-Tet-PEG8-NH2 Hydrochloride: A Technical Guide to Advanced Bioconjugation

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Compound of Interest

Compound Name: Me-Tet-PEG8-NH2 (hydrochloride)

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Introduction: Bridging Molecules with Precision and Efficiency

In the landscape of modern biopharmaceutical development, the ability to selectively and stably link molecules is paramount. Me-Tet-PEG8-NH2 hydrochloride emerges as a critical tool in this endeavor, offering a heterobifunctional linking strategy that combines the stability and solubility enhancements of polyethylene glycol (PEG) with the precision of bioorthogonal chemistry. This guide provides an in-depth exploration of the chemical properties of Me-Tet-PEG8-NH2 hydrochloride and its application in sophisticated bioconjugation strategies, designed for researchers, scientists, and drug development professionals.

The unique architecture of Me-Tet-PEG8-NH2 hydrochloride, featuring a methyltetrazine moiety, an eight-unit PEG spacer, and a primary amine, enables a powerful two-step conjugation approach. This allows for the initial, facile labeling of a biomolecule via its primary amine, followed by a highly specific and rapid secondary reaction with a molecule containing a strained alkene, such as trans-cyclooctene (TCO).^{[1][2]} This methodology is foundational for constructing complex architectures like antibody-drug conjugates (ADCs), developing advanced diagnostic agents, and functionalizing surfaces with biomolecules.^{[3][4]}

Core Chemical Properties and Structural Rationale

The utility of Me-Tet-PEG8-NH₂ hydrochloride is rooted in the distinct functions of its three key components:

- **Methyltetrazine Moiety:** This is the "bioorthogonal" reactive group. Tetrazines are exceptionally reactive dienes in inverse-electron-demand Diels-Alder reactions, particularly with strained dienophiles like trans-cyclooctene (TCO).^{[5][6]} This reaction is incredibly fast and proceeds with high selectivity under mild, physiological conditions without the need for a catalyst, making it ideal for use in complex biological mixtures.^{[1][2][5][6]} The only byproduct of this ligation is nitrogen gas.^{[5][6]}
- **PEG8 Spacer:** The eight-unit polyethylene glycol chain is a critical element that imparts several desirable properties. PEG is well-known for its ability to increase the hydrodynamic size of molecules, which can enhance their serum half-life.^{[7][8]} Furthermore, the hydrophilic nature of the PEG spacer improves the aqueous solubility of the linker and the resulting conjugate, mitigating aggregation issues.^{[9][10]} The flexibility of the PEG chain also provides spatial separation between the conjugated molecules, reducing the potential for steric hindrance.^[9]
- **Primary Amine (as a Hydrochloride Salt):** The primary amine serves as a versatile anchor point for the initial conjugation step. It readily reacts with a variety of functional groups, most commonly activated esters like N-hydroxysuccinimide (NHS) esters, to form stable amide bonds.^{[7][11]} The hydrochloride salt form enhances the stability and solubility of the reagent during storage and handling.

Quantitative Data Summary

For successful experimental design, a clear understanding of the quantitative properties of Me-Tet-PEG8-NH₂ hydrochloride is essential.

Property	Value	Source
Molecular Formula	C29H49ClN6O9	[12]
Molecular Weight	661.19 g/mol	[12][13]
Purity	>97% (typically analyzed by HPLC)	[13]
Appearance	Red oil or solid	[14]
Solubility	Soluble in DMSO, DCM, DMF	[14]
Storage Conditions	-20°C, desiccated, protected from light	[14][15]

A Two-Step Bioconjugation Strategy: Mechanism and Workflow

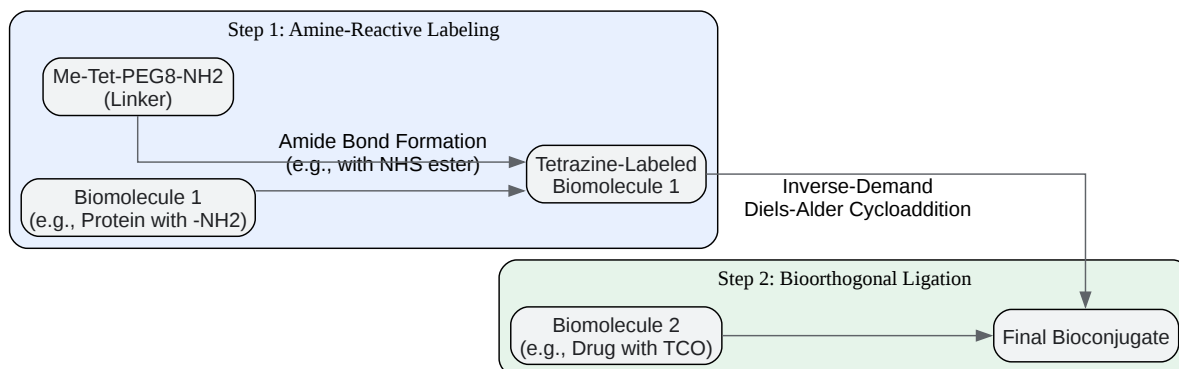
The primary application of Me-Tet-PEG8-NH2 hydrochloride is a two-stage bioconjugation process. This approach offers superior control and purity of the final conjugate compared to a single-step reaction.

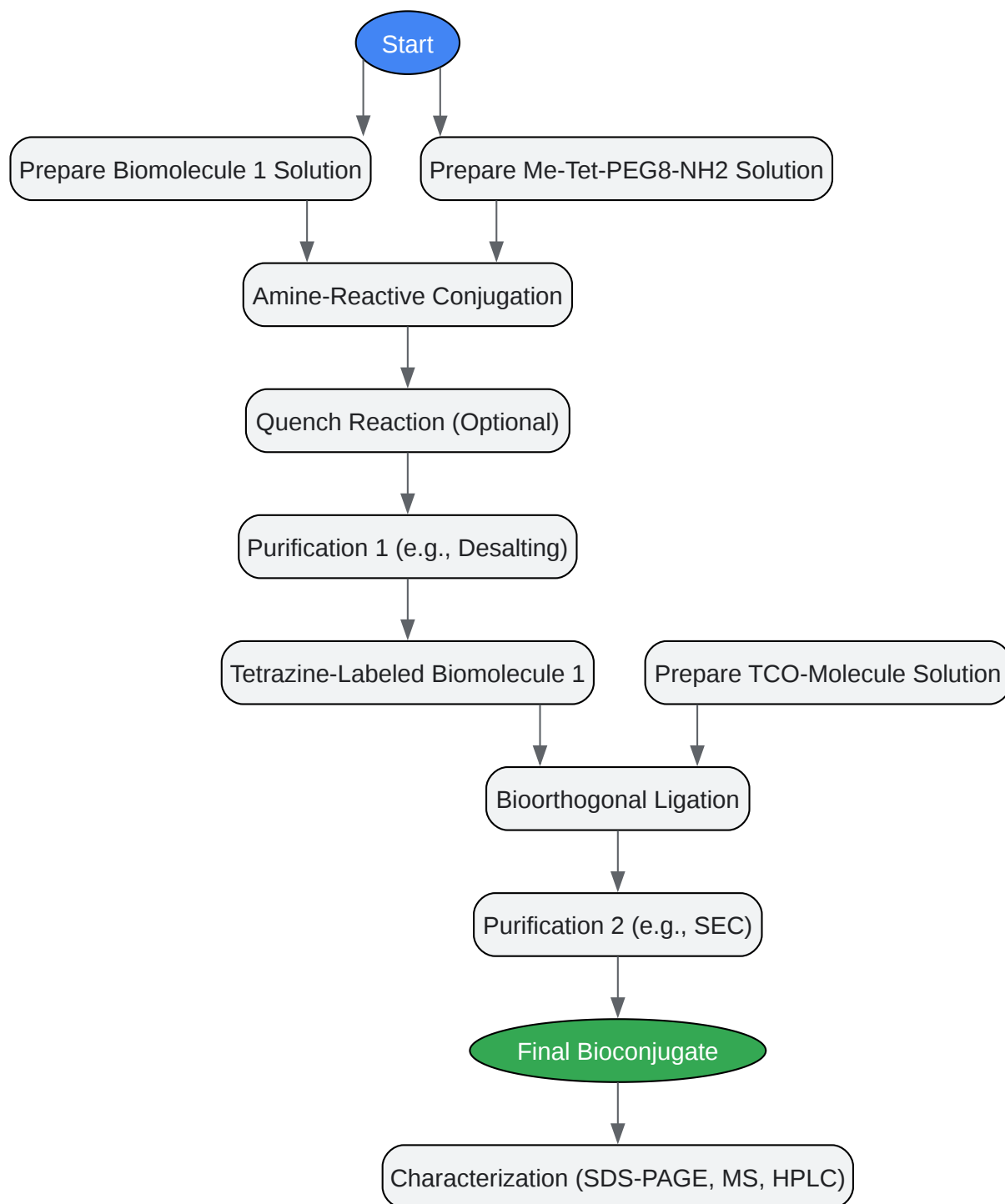
Step 1: Amine-Reactive Labeling

The first step involves the reaction of the primary amine on the Me-Tet-PEG8-NH2 linker with an activated functional group on the first biomolecule (e.g., a protein or antibody). While the amine can be conjugated via several methods, the most common is the reaction with an N-hydroxysuccinimide (NHS) ester to form a stable amide bond. This reaction is typically carried out in an amine-free buffer at a pH of 7.2-8.5.[3]

Step 2: Bioorthogonal Tetrazine Ligation

Once the first biomolecule is labeled with the methyltetrazine moiety, the second molecule, which has been pre-functionalized with a trans-cyclooctene (TCO) group, is introduced. The methyltetrazine and TCO groups then undergo a rapid and specific inverse-electron-demand Diels-Alder cycloaddition.[1][2] This "click" reaction is bioorthogonal, meaning it does not interfere with or is interfered by other functional groups present in a biological system.[5][6]





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Sources

- [1. vectorlabs.com](https://vectorlabs.com) [vectorlabs.com]
- [2. Tetrazine-SSPy - Conju-Probe: Enable Bioconjugation](https://conju-probe.com) [conju-probe.com]
- [3. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [4. peg.bocsci.com](https://peg.bocsci.com) [peg.bocsci.com]
- [5. The Tetrazine Ligation: Fast Bioconjugation based on Inverse-electron-demand Diels-Alder Reactivity - PMC](https://pubmed.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [6. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [7. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [8. benchchem.com](https://benchchem.com) [benchchem.com]
- [9. precisepeg.com](https://precisepeg.com) [precisepeg.com]
- [10. vectorlabs.com](https://vectorlabs.com) [vectorlabs.com]
- [11. PEG NHS ester, Amine Reactive Reagent | BroadPharm](https://broadpharm.com) [broadpharm.com]
- [12. Me-Tet-PEG8-NH2 hydrochloride|BLD Pharm](https://bldpharm.com) [bldpharm.com]
- [13. Me-Tet-PEG8-NH2 | SiChem GmbH](https://shop.sichem.de) [shop.sichem.de]
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